Technical Guide: Structure-Activity Relationship of N-(4-bromophenyl)-2-nitrobenzamide (NP-Br)

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Compound of Interest

Compound Name:	*N-(4-bromophenyl)-2-nitrobenzamide*
CAS No.:	*2385-26-4*
Cat. No.:	*B5595864*

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Executive Summary & Mechanism of Action

N-(4-bromophenyl)-2-nitrobenzamide (NP-Br) is a small molecule pharmacophore primarily utilized in virology and bacteriology research. Unlike standard competitive inhibitors, NP-Br belongs to a class of covalent modifiers and redox-active probes.

Its primary biological utility lies in two distinct mechanisms:

- Retroviral Zinc Ejection: In the context of HIV-1, the 2-nitrobenzamide moiety acts as a prodrug. Upon intracellular reduction to a nitroso species, it covalently attacks the Cys-X-Cys-X-His-X-Cys (CCHC) zinc fingers of the Nucleocapsid protein (NCp7), causing zinc extrusion and loss of viral replication capability.
- Antimicrobial FtsZ/InhA Inhibition: The scaffold mimics the binding mode of established benzamide antibiotics, interfering with bacterial cell division (FtsZ) or mycolic acid synthesis (InhA) in Mycobacterium tuberculosis and MRSA.

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The "Warhead" Hypothesis

The 2-nitro group is not merely a substituent; it is the reactive center.

- Prodrug Activation:

  (Nitroso).

- Zinc Ejection: The nitroso intermediate reacts with the sulfur atoms of the Zinc Finger cysteine residues, displacing the

  ion.

Structure-Activity Relationship (SAR) Analysis

The SAR of NP-Br is defined by three critical regions. The 4-bromophenyl group ("Region C") is the specific variable requested, but its activity is dependent on the integrity of the core ("Region A").

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Region	Moiety	Function & SAR Insight
A (Warhead)	2-Nitro Group	Critical for Covalent Activity. • Ortho-position is essential. Meta or para nitro isomers show >100-fold loss in zinc ejection rates. • Substitution: Replacing with (mercapto) creates a different class (MBA) that requires thioesterification for activity.
B (Linker)	Amide Bond	H-Bond Donor/Acceptor. • Rigidifies the molecule to fit the hydrophobic pocket of NCp7 or FtsZ. • N-methylation (tertiary amide) abolishes activity, confirming the necessity of the amide -NH- for hydrogen bonding.
C (Tail)	4-Bromophenyl	Lipophilic Recognition Element. • Electronic Effect: The Br atom ( ) withdraws electrons, increasing the acidity of the amide proton. • Steric/Lipophilic: The 4-Br substituent increases LogP (approx 3.5), enhancing membrane permeability compared to 4-F or 4-H analogs. • Crystal Packing: Br...Br halogen bonding stabilizes the active conformation in solid-state,

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	often correlating with higher binding affinity than 4-Cl analogs.

Comparative Potency: NP-Br vs. Analogs

Data normalized to relative Zinc Ejection Rates (

) and Antimicrobial MIC.

Compound	Structure	Relative Zn Ejection ( )	MIC (MRSA)	Notes
NP-Br	2- , 4-Br-Ph	1.0 (Reference)	6.25 - 12.5	Balanced lipophilicity/reactivity.
NP-Cl	2- , 4-Cl-Ph	0.85	12.5 - 25.0	Lower lipophilicity reduces cellular uptake.
NP-OMe	2- , 4-OMe-Ph	0.40	>50	Electron-donating group reduces amide acidity; poor activity.
DIBA-1	Disulfide Dimer	5.2	N/A	Dimeric form (Standard of Care in assays); highly potent but toxic.

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> *Scientist's Note: While DIBA (the disulfide dimer) is faster at ejecting zinc in vitro, NP-Br is often preferred in early screening because it is monomeric and less prone to non-specific aggregation, providing "cleaner" SAR data regarding the phenyl ring substitutions.*

Mechanistic Pathway Visualization

The following diagram illustrates the bio-activation of NP-Br and its attack on the HIV-1 NCp7 Zinc Finger.

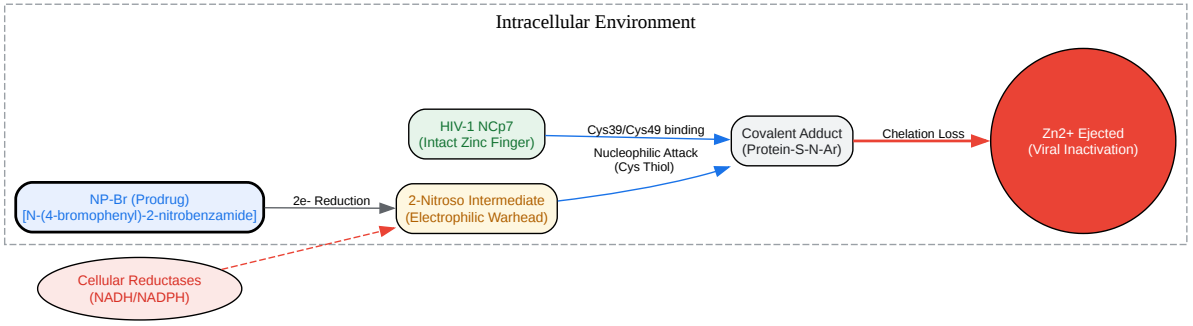

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Figure 1: Mechanism of Zinc Ejection. The 2-nitro group functions as a masked electrophile, activated by cellular reduction to disrupt the viral zinc finger motif.

Experimental Protocol: Zinc Ejection Assay

To validate the activity of NP-Br against alternatives, the Trp37 Fluorescence Quenching Assay is the industry standard. This protocol relies on the fact that the intrinsic fluorescence of

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Tryptophan-37 in NCp7 is quenched when the protein is folded (Zn-bound) and increases upon unfolding (Zn-ejection).

Materials

- Target: Recombinant HIV-1 NCp7 (10 µM stock in Tris-HCl).
- Compound: NP-Br (dissolved in DMSO).
- Buffer: 50 mM Tris-HCl (pH 7.5), 100 mM NaCl, 1 mM TCEP (Tris(2-carboxyethyl)phosphine) - Note: TCEP is preferred over DTT as DTT can reduce the nitro group prematurely.

Workflow

- Baseline Measurement: Dilute NCp7 to 1 µM in the buffer. Equilibrate at 25°C. Measure fluorescence (

  nm,

  nm).
- Compound Addition: Add NP-Br (10 µM final concentration, 1:10 protein:compound ratio).
- Kinetic Monitoring: Monitor fluorescence increase over 60 minutes.
- Data Analysis: Plot Normalized Fluorescence (

) vs. Time.
- Validation:
  - Positive Control: DIBA-1 (Rapid increase in fluorescence).
  - Negative Control: DMSO only (Flatline).
  - Specificity Check: Add excess

    at the end; fluorescence should NOT return to baseline if the modification is covalent (which it is for NP-Br).

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Comparison Guide: NP-Br vs. Alternatives

When selecting a probe for Zinc Finger inhibition or antimicrobial testing, consider the following trade-offs:

Feature	NP-Br (This Product)	DIBA (Disulfide Benzamide)	Ciprofloxacin (Antibiotic)
Primary Mechanism	Covalent Zinc Ejection (Prodrug)	Covalent Zinc Ejection (Direct)	DNA Gyrase Inhibition
Reactivity	Moderate (Requires Reduction)	High (Direct Thiol Exchange)	High (Enzymatic Binding)
Stability	High (Solid/Solution)	Low (Prone to reduction/exchange)	Very High
Cellular Toxicity	Moderate	High (Non-specific thiol reactivity)	Low
Use Case	Early Stage SAR / Mechanistic Probe	In Vitro "Gold Standard" Control	Clinical Comparator

Recommendation

- Choose NP-Br if: You are conducting SAR studies to optimize the lipophilic "tail" (Region C) of the pharmacophore or need a stable monomeric starting point for library synthesis.
- Choose DIBA if: You need a positive control for a zinc ejection assay and do not care about cellular permeability or metabolic stability.

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